

Navigating the Safe Disposal of Furan-3-ylethynyltrimethylsilane: A Procedural Guide

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Compound of Interest

Compound Name: **Furan-3-ylethynyltrimethylsilane**

Cat. No.: **B1316097**

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For researchers, scientists, and professionals in drug development, the meticulous management and disposal of chemical reagents are fundamental to laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step protocol for the proper disposal of **Furan-3-ylethynyltrimethylsilane**, ensuring compliance with safety regulations and minimizing potential hazards.

Furan-3-ylethynyltrimethylsilane is a combustible liquid that can cause skin and eye irritation. It is also harmful to aquatic life with long-lasting effects. Adherence to the following procedures is crucial for the safe handling and disposal of this compound.

Key Safety and Hazard Information

A summary of the essential safety information for **Furan-3-ylethynyltrimethylsilane** is presented below. This data has been compiled from the Safety Data Sheet (SDS).

| Property | Value | Reference |
|--------------------------|---|---|
| CAS Number | 465521-19-1 | [1] [2] |
| Molecular Formula | C9H12OSi | [1] [2] |
| Flash Point | 65 °C (149.0 °F) | |
| Density | 0.906 g/mL at 25 °C | [3] |
| Boiling Point | 184-186 °C | [3] |
| Hazard Statements | H315, H319, H335, H413 | |
| Precautionary Statements | P261, P264, P271, P273, P302 + P352, P305 + P351 + P338 | |
| Hazard Classifications | Skin Irrit. 2, Eye Irrit. 2, STOT SE 3, Aquatic Chronic 4 | |
| Signal Word | Warning | |

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the approved methodology for the safe disposal of **Furan-3-ylethynyltrimethylsilane** waste.

1. Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment, including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat.[\[4\]](#)
- All handling of this compound and its waste should be conducted in a well-ventilated chemical fume hood.[\[4\]](#)

2. Waste Segregation and Collection:

- Designate a specific, clearly labeled hazardous waste container for **Furan-3-ylethynyltrimethylsilane** and any materials contaminated with it (e.g., pipette tips, contaminated gloves, absorbent materials).
- The container must be compatible with flammable organic compounds. A high-density polyethylene (HDPE) or glass container is recommended.
- Do not mix this waste with other waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.[5]

3. Container Labeling:

- Label the waste container with "Hazardous Waste," the full chemical name "**Furan-3-ylethynyltrimethylsilane**," and the associated hazard pictograms (e.g., exclamation mark for irritant).
- Include the date of waste accumulation.

4. Storage:

- Store the sealed waste container in a designated satellite accumulation area for flammable liquids.[5]
- The storage area should be cool, dry, and well-ventilated, away from sources of ignition.[6]

5. Disposal Pathway:

- Never dispose of **Furan-3-ylethynyltrimethylsilane** down the drain or in regular solid waste.[5] This can lead to environmental contamination and poses a fire hazard.
- Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.[5][6]

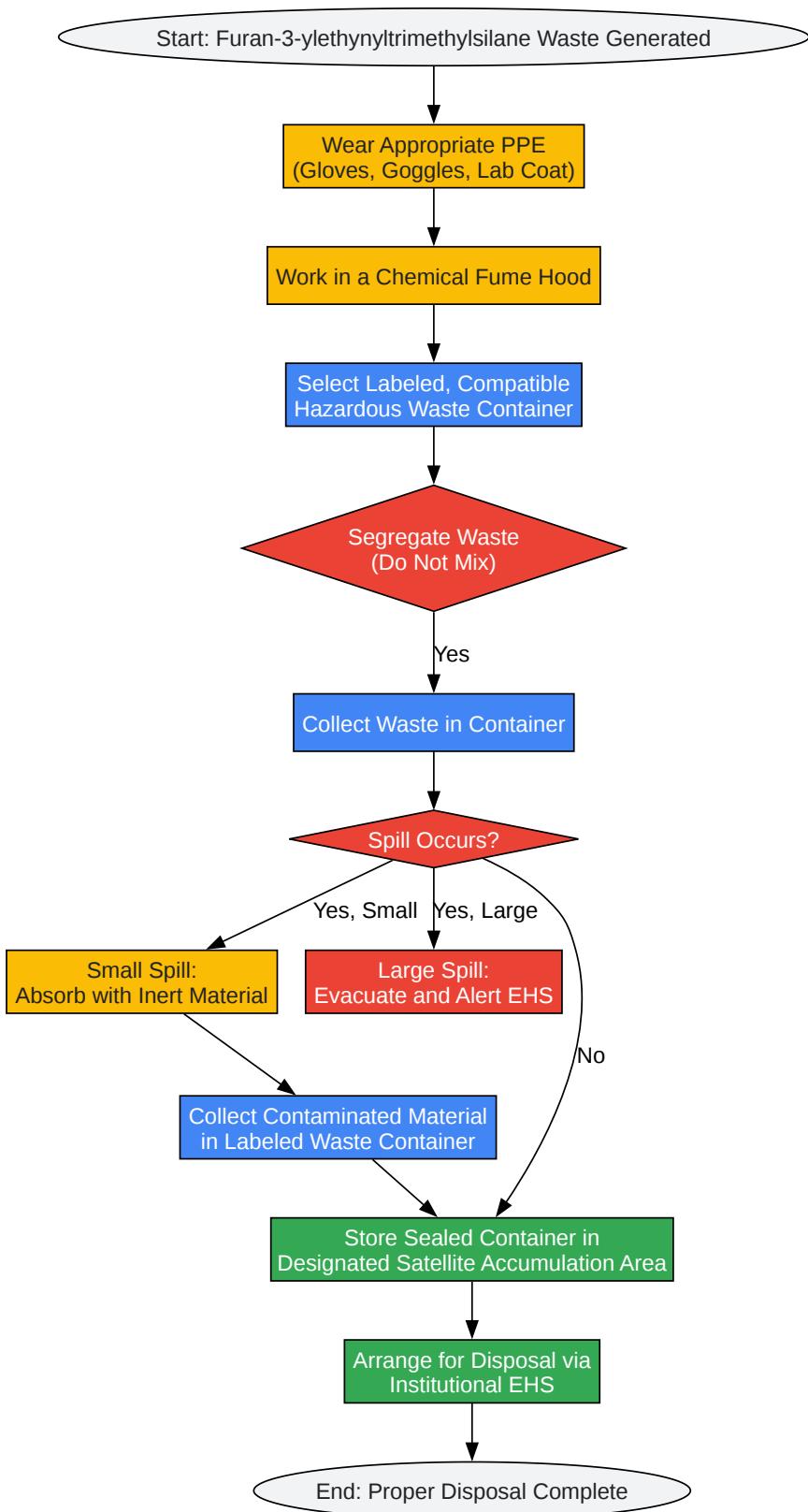
6. Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent, such as vermiculite, sand, or commercial sorbent pads.[4]

- Collect the contaminated absorbent material in a sealed, labeled hazardous waste container for disposal.[\[5\]](#)
- For larger spills, evacuate the area and contact your institution's emergency response team.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Furan-3-ylethynyltrimethylsilane**.

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Disposal Workflow for Furan-3-ylethynyltrimethylsilane

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